

Essential Safety and Operational Guide for Handling 4-Acetylbiphenyl

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Compound of Interest

Compound Name: 4-Acetylbiphenyl

Cat. No.: B160227

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Acetylbiphenyl** (CAS No. 92-91-1). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

4-Acetylbiphenyl is a chemical that may cause irritation to the eyes, skin, and respiratory tract^{[1][2][3][4][5]}. Its toxicological properties have not been fully investigated, warranting cautious handling.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **4-Acetylbiphenyl**

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.	To protect eyes from potential splashes and dust, which can cause serious irritation.
Hand Protection	Chemically resistant gloves (e.g., Nitrile).	To prevent skin contact, as the compound may cause skin irritation. Contaminated gloves should be changed immediately.
Body Protection	A lab coat worn over personal clothing (long pants, closed-toe shoes).	To protect skin and clothing from spills and contamination.
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is recommended if ventilation is inadequate, if dust is generated, or if irritation is experienced.	To prevent inhalation of dust particles that may cause respiratory tract irritation.

Operational Plan: Safe Handling and Storage

Adherence to the following procedural steps is crucial for the safe handling and storage of **4-Acetylbiphenyl**.

Engineering Controls:

- Always handle **4-Acetylbiphenyl** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- Ensure that safety showers and eyewash stations are readily accessible.

Procedural Steps for Handling:

- Preparation: Before beginning work, ensure all required PPE is correctly worn. The work area should be clean and free of unnecessary items.
- Dispensing: Carefully weigh and dispense the solid compound, taking care to avoid the formation of dust.
- Post-Handling: After use, securely close the container. Decontaminate all work surfaces and equipment that have come into contact with the chemical. Wash hands thoroughly after handling.

Storage:

- Store **4-Acetylbiphenyl** in a cool, dry, and well-ventilated place.
- Keep the container tightly sealed when not in use.
- Store away from incompatible materials, such as strong oxidizing agents.

Emergency Procedures and First Aid

In Case of a Spill:

- Evacuate the immediate area.
- Wearing appropriate PPE, clean up the spill immediately.
- Sweep the solid material and place it into a suitable, labeled container for disposal.
- Avoid generating dust during cleanup.
- Ensure the area is well-ventilated.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Skin Contact: Remove contaminated clothing and shoes. Flush the affected skin with plenty of water for at least 15 minutes. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.

Disposal Plan

All waste containing **4-Acetylbiphenyl** must be managed as hazardous waste.

- Waste Collection: Collect all contaminated materials (e.g., gloves, wipes, excess chemical) in a designated and clearly labeled hazardous waste container.
- Disposal: Dispose of the waste in accordance with all applicable local, regional, national, and international regulations.

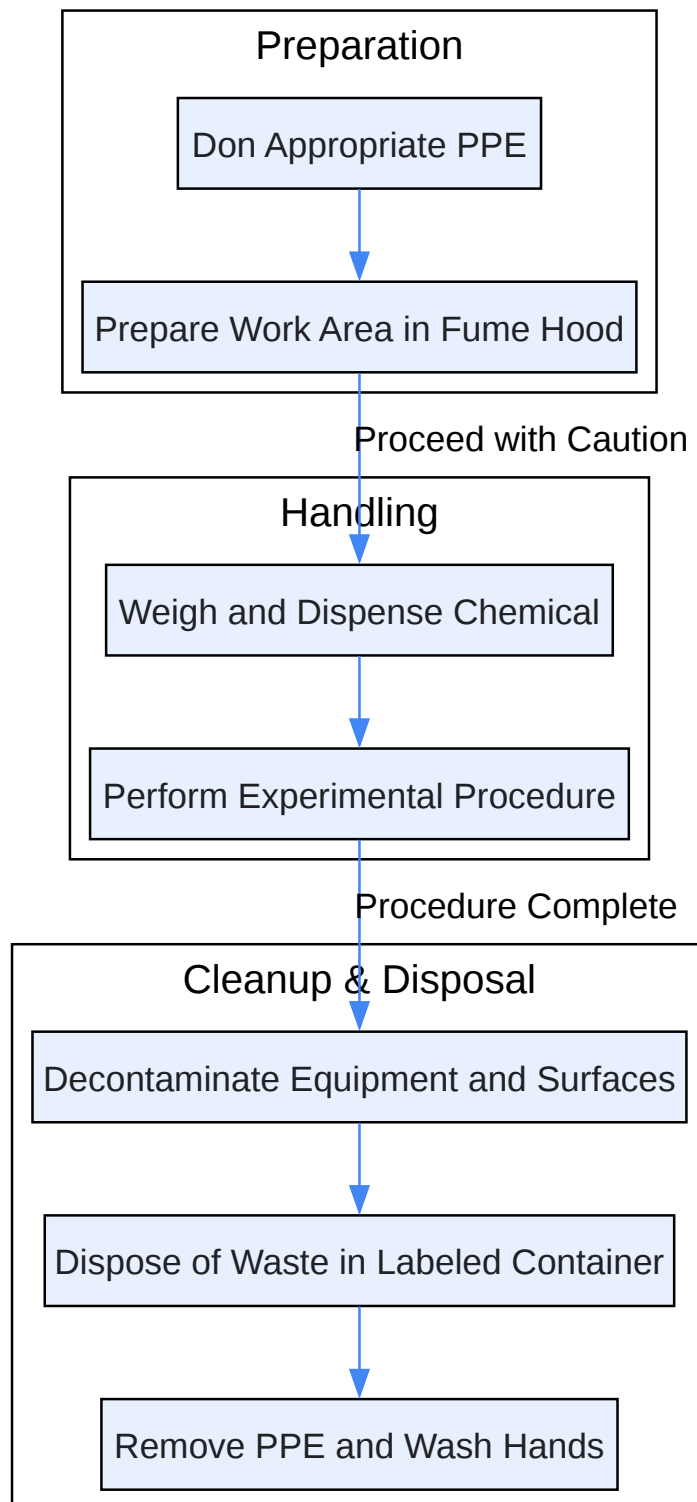
Physical and Chemical Properties

Table 2: Physical and Chemical Data for **4-Acetylbiphenyl**

Property	Value
Appearance	Beige chunks or off-white solid powder.
Molecular Formula	C ₁₄ H ₁₂ O.
Molecular Weight	196.24 g/mol .
Melting Point	118 - 123 °C.
Boiling Point	325 - 327 °C.
Solubility	Insoluble in water. Soluble in chloroform.
Stability	Stable under normal temperatures and pressures.

Workflow for Safe Handling

Workflow for Safe Handling of 4-Acetylbiphenyl



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Caption: Workflow for the safe handling of **4-Acetylbiphenyl**.

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